

Spectral Data of 3-[(2-Methylbenzyl)oxy]benzaldehyde: An In-depth Technical Guide

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Compound of Interest

Compound Name:	3-[(2-Methylbenzyl)oxy]benzaldehyde
CAS No.:	590350-87-1
Cat. No.:	B1334924

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This technical guide provides a comprehensive analysis of the spectral data for **3-[(2-Methylbenzyl)oxy]benzaldehyde**, a key intermediate in various synthetic applications. The document is intended for researchers, scientists, and professionals in drug development who require a deep understanding of the structural elucidation of this compound through modern spectroscopic techniques. We will delve into the theoretical underpinnings and practical application of Nuclear Magnetic Resonance (NMR) spectroscopy, Infrared (IR) spectroscopy, and Mass Spectrometry (MS) for the unambiguous identification and characterization of this molecule.

Introduction: The Significance of 3-[(2-Methylbenzyl)oxy]benzaldehyde

3-[(2-Methylbenzyl)oxy]benzaldehyde is an aromatic aldehyde of interest in organic synthesis, potentially serving as a precursor for various biologically active molecules and materials. Its structure, featuring a benzaldehyde core linked to a 2-methylbenzyl group via an

ether linkage, presents a unique combination of functional groups that give rise to a distinct spectral fingerprint. Accurate interpretation of its spectral data is paramount for confirming its identity, assessing its purity, and understanding its chemical behavior. This guide will provide a detailed walkthrough of its ^1H NMR, ^{13}C NMR, IR, and mass spectra, offering insights into the relationship between molecular structure and spectral features.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is arguably the most powerful tool for the structural elucidation of organic molecules in solution. By probing the magnetic properties of atomic nuclei, NMR provides detailed information about the chemical environment, connectivity, and stereochemistry of atoms within a molecule.

^1H NMR Spectroscopy: Unraveling the Proton Environment

Proton NMR (^1H NMR) provides a map of the hydrogen atoms in a molecule. The chemical shift (δ) of a proton is influenced by its local electronic environment, while the splitting pattern (multiplicity) arises from spin-spin coupling with neighboring protons.

Experimental Protocol: ^1H NMR Spectroscopy

- **Sample Preparation:** Dissolve approximately 5-10 mg of **3-[(2-Methylbenzyl)oxy]benzaldehyde** in 0.5-0.7 mL of a deuterated solvent (e.g., CDCl_3 or $\text{DMSO}-d_6$) in a standard 5 mm NMR tube. The choice of solvent is critical as it can influence chemical shifts.
- **Instrument Setup:** The spectrum is typically acquired on a 400 MHz or 500 MHz NMR spectrometer. Key parameters to set include the spectral width, number of scans, and relaxation delay.
- **Data Acquisition:** Acquire the Free Induction Decay (FID) and process the data by applying a Fourier transform, phasing, and baseline correction.
- **Referencing:** The chemical shifts are referenced to the residual solvent peak or an internal standard like tetramethylsilane (TMS).

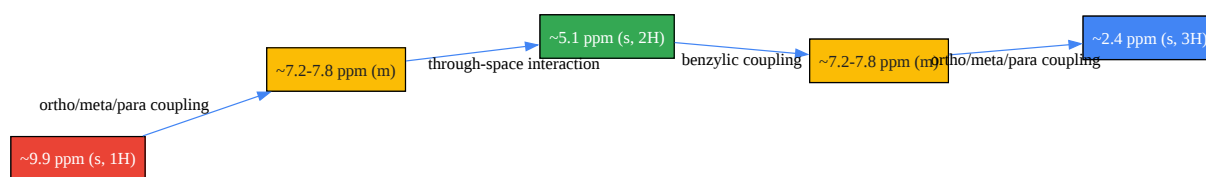
Data Interpretation and Predicted ^1H NMR Spectrum

While a direct experimental spectrum from the initial search is not available, we can predict the ^1H NMR spectrum based on the analysis of its constituent parts (3-hydroxybenzaldehyde and 2-methylbenzyl bromide) and data from analogous compounds.

Table 1: Predicted ^1H NMR Data for **3-[(2-Methylbenzyl)oxy]benzaldehyde**

Chemical Shift (δ , ppm)	Multiplicity	Integration	Assignment	Rationale
~9.9	s	1H	Aldehyde (-CHO)	The aldehyde proton is highly deshielded and appears as a characteristic singlet far downfield.
~7.2-7.8	m	8H	Aromatic (Ar-H)	The eight aromatic protons on the two benzene rings will appear as a complex multiplet in this region.
~5.1	s	2H	Methylene (-CH ₂ -)	The benzylic methylene protons are adjacent to an oxygen atom, causing a downfield shift. They appear as a singlet as there are no adjacent protons.
~2.4	s	3H	Methyl (-CH ₃)	The methyl protons on the benzyl group are attached to an aromatic ring and appear as a singlet in the upfield region.

Logical Relationship of Proton Environments



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Caption: Predicted ^1H NMR chemical shift assignments.

^{13}C NMR Spectroscopy: Mapping the Carbon Skeleton

Carbon-13 NMR provides information on the different carbon environments within a molecule. The chemical shift of each carbon is indicative of its hybridization and the nature of the atoms attached to it.

Experimental Protocol: ^{13}C NMR Spectroscopy

- **Sample Preparation:** The same sample prepared for ^1H NMR can be used.
- **Instrument Setup:** Typically performed on the same spectrometer as ^1H NMR, but with a different probe tuning. Broadband proton decoupling is commonly used to simplify the spectrum to a series of singlets, where each signal corresponds to a unique carbon environment.
- **Data Acquisition and Processing:** A larger number of scans is usually required for ^{13}C NMR due to the low natural abundance of the ^{13}C isotope. Data processing is similar to ^1H NMR.

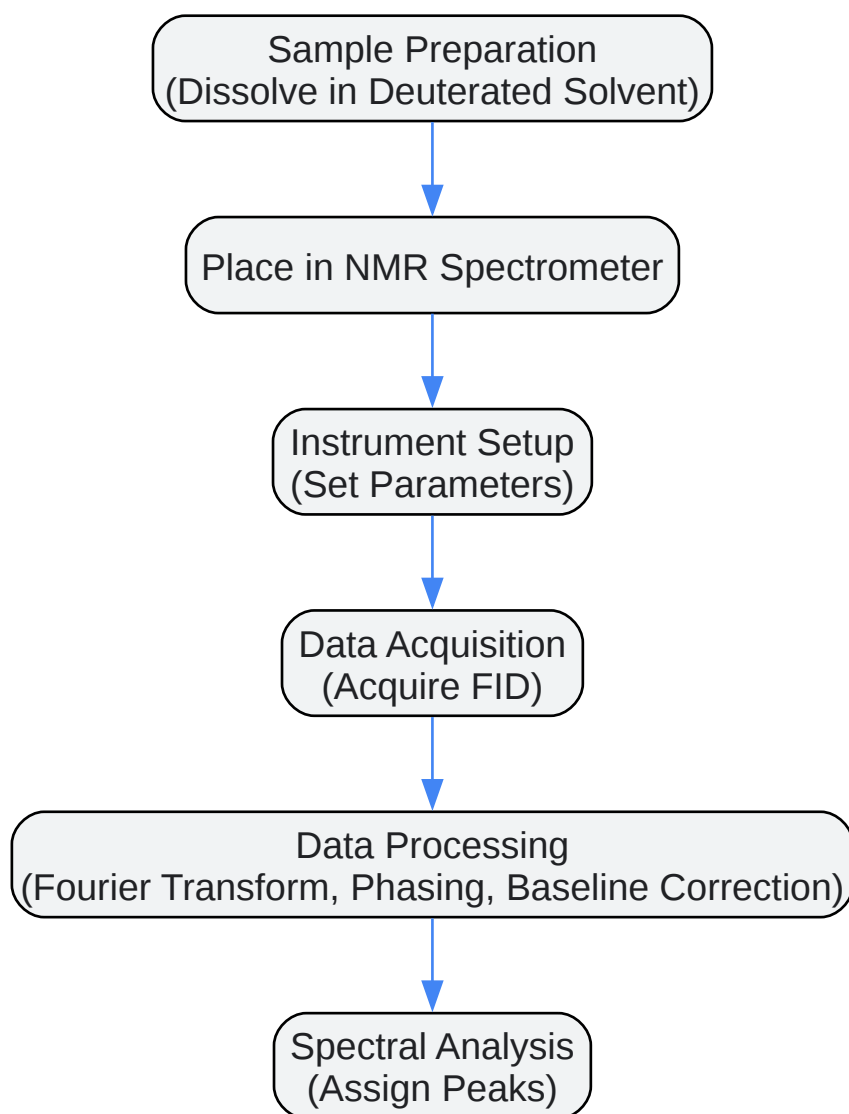
Data Interpretation and Predicted ^{13}C NMR Spectrum

Based on known chemical shift values for similar structures, the following ^{13}C NMR spectrum is anticipated.

Table 2: Predicted ^{13}C NMR Data for **3-[(2-Methylbenzyl)oxy]benzaldehyde**

Chemical Shift (δ , ppm)	Assignment	Rationale
~192	Aldehyde (C=O)	The carbonyl carbon of an aldehyde is characteristically found in this downfield region.
~160	C-O (aromatic)	The aromatic carbon directly attached to the ether oxygen is deshielded.
~137	C-CHO (aromatic)	The aromatic carbon bearing the aldehyde group.
~136	Quaternary C (benzyl)	The aromatic carbon of the benzyl group attached to the methylene.
~130	Quaternary C (benzyl)	The aromatic carbon of the benzyl group bearing the methyl group.
~115-130	Aromatic CH	The remaining aromatic carbons will appear in this range.
~70	Methylene (-CH ₂ -)	The benzylic carbon is deshielded by the adjacent oxygen atom.
~19	Methyl (-CH ₃)	The methyl carbon appears in the upfield aliphatic region.

NMR Data Acquisition and Processing Workflow



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Caption: General workflow for NMR data acquisition.

Infrared (IR) Spectroscopy

IR spectroscopy is a valuable technique for identifying the functional groups present in a molecule. It is based on the principle that molecules absorb infrared radiation at specific frequencies that correspond to the vibrational modes of their bonds.

Experimental Protocol: IR Spectroscopy

- **Sample Preparation:** A small amount of the neat liquid sample can be placed between two salt plates (e.g., NaCl or KBr). Alternatively, a solution in a suitable solvent (e.g., CCl₄) can be prepared. For solid samples, a KBr pellet or a Nujol mull can be used.
- **Instrument Setup:** A Fourier Transform Infrared (FTIR) spectrometer is commonly used. A background spectrum of the empty sample holder (or solvent) is first recorded.
- **Data Acquisition:** The sample is placed in the beam path, and the spectrum is recorded. The background is automatically subtracted from the sample spectrum.

Data Interpretation and Key IR Absorptions

The IR spectrum of **3-[(2-Methylbenzyl)oxy]benzaldehyde** is expected to show characteristic absorption bands for its functional groups.

Table 3: Key IR Absorptions for **3-[(2-Methylbenzyl)oxy]benzaldehyde**

Wavenumber (cm ⁻¹)	Vibration	Functional Group
~3050-3000	C-H stretch	Aromatic
~2950-2850	C-H stretch	Aliphatic (CH ₃ , CH ₂)
~2850-2750	C-H stretch	Aldehyde
~1700	C=O stretch	Aldehyde
~1600, ~1480	C=C stretch	Aromatic
~1250	C-O stretch	Ether

The presence of a strong absorption around 1700 cm⁻¹ is a clear indication of the aldehyde carbonyl group. The C-O stretch of the ether linkage is also a key diagnostic peak.

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule. This data is crucial for confirming the molecular formula and gaining insights into the molecule's structure.

Experimental Protocol: Mass Spectrometry

- **Sample Introduction:** The sample is introduced into the mass spectrometer, typically via direct infusion or after separation by gas chromatography (GC-MS) or liquid chromatography (LC-MS).
- **Ionization:** The molecules are ionized in the ion source. Common ionization techniques include Electron Ionization (EI) and Electrospray Ionization (ESI).
- **Mass Analysis:** The resulting ions are separated based on their mass-to-charge ratio (m/z) by a mass analyzer (e.g., quadrupole, time-of-flight).
- **Detection:** The separated ions are detected, and a mass spectrum is generated.

Data Interpretation and Predicted Mass Spectrum

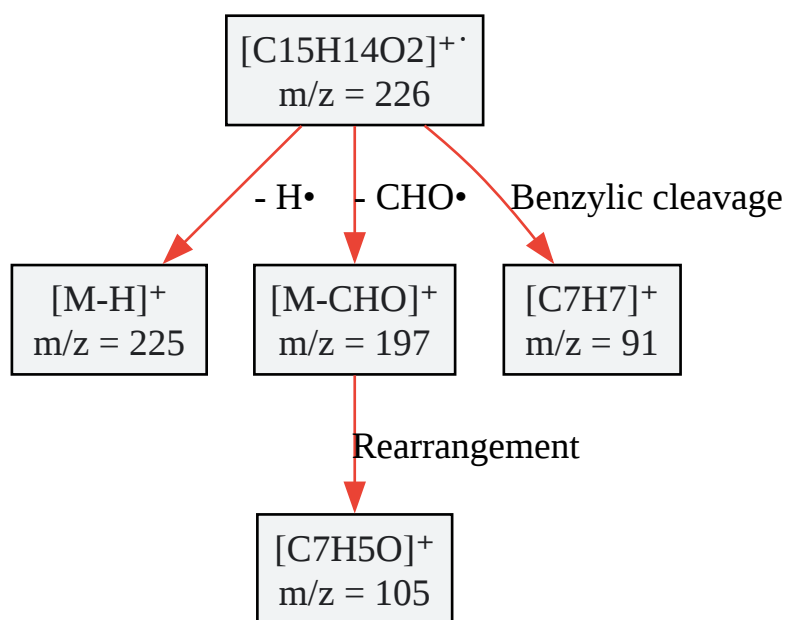
The molecular formula of **3-[(2-Methylbenzyl)oxy]benzaldehyde** is $C_{15}H_{14}O_2$.

Table 4: Predicted Mass Spectrometry Data for **3-[(2-Methylbenzyl)oxy]benzaldehyde**

m/z	Ion	Rationale
226	$[M]^+$	Molecular ion
225	$[M-H]^+$	Loss of a hydrogen atom
197	$[M-CHO]^+$	Loss of the formyl radical
105	$[C_7H_5O]^+$	Benzoyl cation
91	$[C_7H_7]^+$	Tropylium ion (from benzyl group)

PubChemLite provides predicted collision cross-section (CCS) values for various adducts, which is valuable for advanced mass spectrometry techniques like ion mobility-mass spectrometry. For instance, the predicted m/z for the protonated molecule $[M+H]^+$ is 227.10666.[\[1\]](#)

Fragmentation Pathway



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Caption: A plausible fragmentation pathway.

Synthesis Outline

A common method for the synthesis of **3-[(2-Methylbenzyl)oxy]benzaldehyde** is the Williamson ether synthesis.

Reaction Scheme: 3-Hydroxybenzaldehyde + 2-Methylbenzyl bromide → **3-[(2-Methylbenzyl)oxy]benzaldehyde**

Experimental Protocol: Synthesis

- **Reaction Setup:** To a solution of 3-hydroxybenzaldehyde in a suitable polar aprotic solvent (e.g., acetone, DMF), add a base (e.g., K_2CO_3 , NaH) to deprotonate the hydroxyl group.
- **Addition of Alkyl Halide:** Add 2-methylbenzyl bromide to the reaction mixture.
- **Reaction Conditions:** Heat the mixture under reflux for several hours until the reaction is complete (monitored by TLC).
- **Workup and Purification:** After cooling, filter the reaction mixture and remove the solvent under reduced pressure. The crude product is then purified by column chromatography or

recrystallization.

Conclusion

The comprehensive spectral analysis presented in this guide provides a robust framework for the structural elucidation of **3-[(2-Methylbenzyl)oxy]benzaldehyde**. The combination of ^1H NMR, ^{13}C NMR, IR, and mass spectrometry offers a multi-faceted approach to confirming the identity and purity of this compound. The predicted spectral data, based on established principles and analogous structures, serves as a reliable reference for researchers working with this molecule. The detailed protocols and workflows outlined herein provide practical guidance for obtaining high-quality spectral data.

References

- PubChem. (n.d.). **3-[(2-methylbenzyl)oxy]benzaldehyde**. National Center for Biotechnology Information. Retrieved from a valid URL.^[1]

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Sources

- [1. PubChemLite - 3-\[\(2-methylbenzyl\)oxy\]benzaldehyde \(C15H14O2\)](#)
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